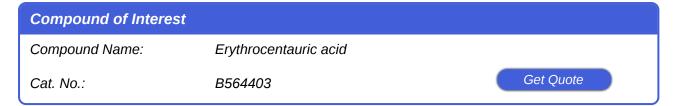


Erythrocentauric acid chemical structure and properties

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on Erythrocentauric Acid

This technical guide provides a comprehensive overview of the chemical structure, properties, and current state of research on **Erythrocentauric acid**. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical Identity and Structure

Erythrocentauric acid, systematically named 1-oxo-3,4-dihydroisochromene-5-carboxylic acid, is a natural compound classified under the coumarin family.[1] It has been isolated from the roots of the plant Gentiana macrophylla.[2]

The fundamental chemical structure consists of a dihydroisochromene core, which is a bicyclic system containing a benzene ring fused to a dihydropyranone ring. A carboxylic acid group is substituted at the C5 position of the benzene ring.

Chemical and Physical Properties

The known quantitative properties of **Erythrocentauric acid** are summarized in the table below. These computed descriptors are primarily sourced from public chemical databases.



Property	Value	Source
Molecular Formula	C10H8O4	[1][3]
Molecular Weight	192.17 g/mol	[1][3]
IUPAC Name	1-oxo-3,4- dihydroisochromene-5- carboxylic acid	[3]
CAS Number	90921-13-4	[3]
Density	1.4±0.1 g/cm ³	[1]
Monoisotopic Mass	192.04225873 Da	[3]
InChI Key	VOPDFFBAKXNSRA- UHFFFAOYSA-N	[3]
Canonical SMILES	C1COC(=O)C2=C1C(=CC=C2)C(=O)O	[3]
XLogP3	1.3	[3]
Appearance	Powder	[1]
Purity (Commercial)	>95%	[1]

Experimental Protocols

Detailed experimental protocols for the isolation and synthesis of **Erythrocentauric acid** are not extensively documented in publicly available literature. However, based on existing studies of its natural source and related isomers, the following methodologies can be outlined.

Isolation from Gentiana macrophylla

Erythrocentauric acid is a natural constituent of Gentiana macrophylla roots. The general procedure for its extraction and purification involves solvent extraction followed by column chromatography.[1]

Methodology Overview:

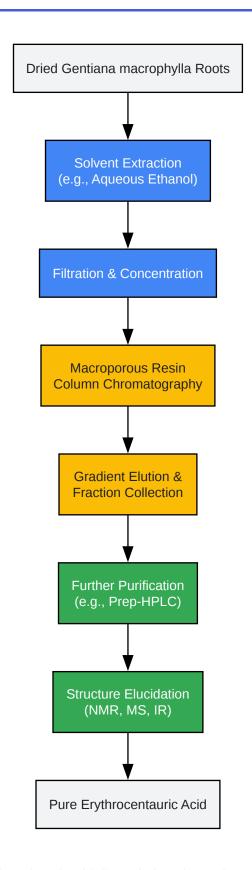
Foundational & Exploratory





- Extraction: The dried and powdered roots of Gentiana macrophylla are subjected to extraction, typically with water or an alcohol-water mixture.
- Pre-purification: The crude extract undergoes preliminary purification steps such as alcohol precipitation to remove polysaccharides and other macromolecules, followed by filtration.
- Concentration: The resulting filtrate is concentrated under reduced pressure to yield a condensed solution rich in secondary metabolites.
- Column Chromatography: The concentrated extract is loaded onto a macroporous resin column for separation.
- Elution & Fraction Collection: The column is eluted with a solvent gradient (e.g., increasing concentrations of ethanol in water) to separate compounds based on polarity. Fractions are collected systematically.
- Final Purification: Fractions containing **Erythrocentauric acid**, as identified by techniques like TLC or HPLC, are combined, concentrated, and may be subjected to further chromatographic steps (e.g., Sephadex, preparative HPLC) to achieve high purity.
- Structure Elucidation: The final structure is confirmed using spectral methods, including UV, IR, Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy (¹H-NMR, ¹³C-NMR).[1]





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Fig. 1: General workflow for the isolation of Erythrocentauric acid.



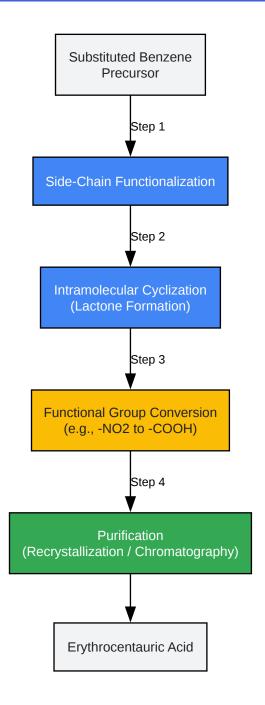
Potential Synthetic Pathway

A specific, validated synthesis protocol for **Erythrocentauric acid** (the 5-carboxylic acid isomer) is not readily available. However, a synthetic route can be proposed based on the reported synthesis of the related 1-oxo-3,4-dihydro-1H-isochromene-3-carboxylic acid derivatives.[2] The key steps would likely involve the formation of the isochromene ring system followed by functional group manipulations. A plausible general approach is outlined below.

Methodology Overview:

- Starting Material: A suitably substituted benzene derivative, such as 2-methyl-3-nitrobenzoic acid methyl ester, would serve as a starting point.
- Side-chain Elaboration: The methyl group would be functionalized, for example, via bromination followed by displacement to introduce a two-carbon unit, ultimately forming a precursor for the lactone ring.
- Lactone Ring Formation: Intramolecular cyclization would be induced to form the 3,4dihydroisochromen-1-one ring system.
- Carboxylic Acid Introduction: The nitro group from the starting material could be reduced to an amine, which is then converted to the carboxylic acid via a Sandmeyer-type reaction (diazotization followed by reaction with a cyanide source and subsequent hydrolysis).
- Purification: The final product would be purified using standard techniques such as recrystallization or column chromatography.





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Fig. 2: A plausible synthetic workflow for Erythrocentauric acid.

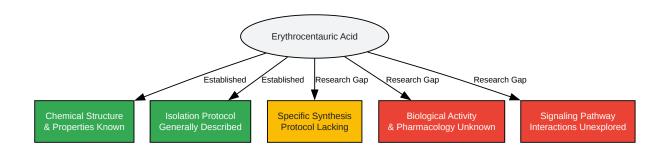
Biological Activity and Signaling Pathways

As of late 2025, there is a significant lack of published research on the specific biological activities, pharmacological effects, and mechanisms of action of **Erythrocentauric acid**. Searches of scientific databases do not yield studies detailing its interaction with biological targets or its effects on cellular signaling pathways.



This indicates that **Erythrocentauric acid** is an under-investigated natural product, representing an opportunity for future research in areas such as:

- Screening for antimicrobial, anti-inflammatory, or anticancer activity.
- Investigation of enzyme inhibition properties.
- Elucidation of its effects on key cellular signaling cascades.



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Fig. 3: Current research status of Erythrocentauric acid.

Conclusion

Erythrocentauric acid is a well-characterized coumarin from a chemical perspective, with its structure and basic properties defined. It can be isolated from its natural source, Gentiana macrophylla. However, a significant knowledge gap exists regarding its synthesis and biological functions. This guide summarizes the current available technical data and highlights the unexplored potential of this molecule, making it a candidate for further investigation in natural product synthesis and medicinal chemistry.

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